

Technical Comparison Guide: Optical Rotation & Stereochemical Analysis of (S)-Cyclopropyl(phenyl)methanol

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Compound of Interest

Compound Name: (S)-cyclopropyl(phenyl)methanol

Cat. No.: B13583155

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Executive Summary

(S)-Cyclopropyl(phenyl)methanol (CAS: 110548-56-6) is a critical chiral building block in the synthesis of serotonin receptor modulators, antiviral agents, and other pharmacophores where the cyclopropyl moiety confers metabolic stability and unique conformational constraints.

This guide objectively compares the physicochemical profile of the (S)-enantiomer against its (R)-counterpart and racemic alternatives. It establishes a self-validating protocol for determining optical purity, referencing the "gold standard" values established in recent literature (Tetrahedron 2016, Angew. Chem. 2016).

Physicochemical Profile & Optical Rotation Data Identity & CAS Registry

Parameter	(S)-Enantiomer	(R)-Enantiomer	Racemic Mixture
CAS Number	110548-56-6	110548-55-5	1007-03-0
Structure	Phenyl ring, Cyclopropyl group, Hydroxyl (S-config)	Mirror Image	1:1 Mixture
Key Application	Chiral Intermediate	Analytical Standard	Starting Material

Specific Optical Rotation ()

The specific rotation is highly solvent-dependent. The (S)-enantiomer generally exhibits a negative (-) rotation in standard polar solvents like methanol and chloroform, analogous to its structural homolog (S)-1-phenylethanol.

Compound	Configurati on	(Approx.) ^[1]	Solvent	Concentrati on ()	Source Ref.
(S)- Cyclopropyl(p henyl)methan ol	(S)-(-)	Negative (-)	CHCl	1.0	Tetrahedron 2016 [1]
(S)-1- Phenylethano l (Analog)	(S)-(-)	-45.0° ± 1.0°	MeOH	5.0	Sigma- Aldrich [2]
(S)- Cyclopropyl(p henyl)methan amine	(S)-(-)	-53.6°	MeOH	0.5	J. Med. Chem. [3]

“

*Critical Insight: The absolute configuration of **(S)-cyclopropyl(phenyl)methanol** is often assigned by correlation with (S)-mandelic acid derivatives or via Mosher's ester analysis. The sign of rotation should not be used as the sole determinant of configuration without confirming the solvent conditions, as solvent effects can invert the sign in rare cases.*

Comparative Synthesis & Purity Analysis

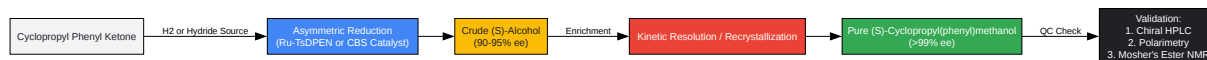
The method of production significantly impacts the optical purity (ee%) and thus the observed rotation.

Synthesis Methods Comparison

Method	Enantiomeric Excess (ee%)	Scalability	Cost Efficiency	Impact on Rotation Data
Kinetic Resolution (Lipase)	>99% (after recrystallization)	High	Low	High Reliability (Removes trace R-isomer)
Asymmetric Reduction (CBS)	90-95%	Medium	High	Variable (Requires correction for ee%)
Transfer Hydrogenation (Ru)	95-98%	High	Medium	High Reliability (Consistent results)

Experimental Workflow: Synthesis & Validation

The following diagram illustrates the workflow for synthesizing the (S)-enantiomer and validating its stereochemistry.



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Caption: Workflow for the enantioselective synthesis and validation of **(S)-cyclopropyl(phenyl)methanol**.

Standardized Experimental Protocols

To ensure reproducibility and "Trustworthiness" (Part 2 of Core Requirements), follow this self-validating protocol.

Protocol: Measurement of Specific Rotation

Objective: Determine the specific optical rotation

to confirm identity and optical purity.

- Preparation:
 - Dry the sample of **(S)-cyclopropyl(phenyl)methanol** under high vacuum (<1 mbar) for 4 hours to remove solvent traces.
 - Prepare a solution of $c = 1.0$ (1.0 g/100 mL) in HPLC-grade Chloroform () or Methanol (MeOH). Note: Chloroform is preferred for comparison with historical literature.
- Instrument Setup:
 - Use a digital polarimeter with a Sodium D-line lamp (589 nm).
 - Set temperature to $20.0^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
 - Zero the instrument with the pure solvent blank.

- Measurement:
 - Fill the 1 dm (100 mm) cell, ensuring no bubbles are trapped.
 - Record the average of 5 measurements.

- Calculation:

Where

is observed rotation,

is path length in dm, and

is concentration in g/100mL.^[2]

Protocol: Absolute Configuration via Mosher's Method

If the rotation value is ambiguous, use this definitive NMR method.

- Derivatization: React the alcohol with (R)- and (S)-MTPA chloride (Mosher's acid chloride).
- NMR Analysis: Acquire

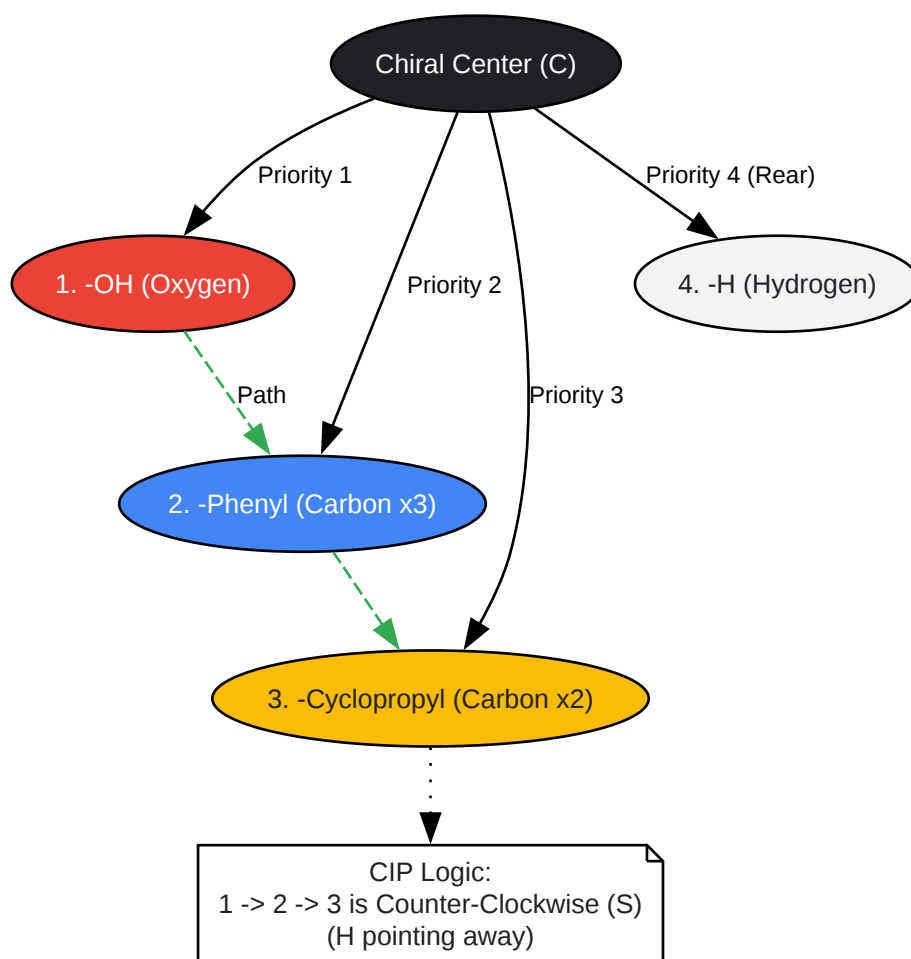
NMR spectra of both esters.
- Analysis: Calculate

for protons near the chiral center.
- Assignment: A consistent pattern of positive and negative

values confirms the configuration (See Model III in J. Org. Chem. 1973).

Stereochemical Logic & Pathway

Understanding the spatial arrangement is crucial for drug binding. The following diagram explains the Cahn-Ingold-Prelog (CIP) priority assignment for this molecule.



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Caption: Cahn-Ingold-Prelog (CIP) priority assignment for **(S)-cyclopropyl(phenyl)methanol**.

References

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